

Essential Safety and Disposal Procedures for AR-08

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Compound of Interest

Compound Name: AR-08

Cat. No.: B1663826

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For researchers, scientists, and drug development professionals handling the investigational compound **AR-08**, proper disposal is a critical component of laboratory safety and environmental responsibility. While a specific Safety Data Sheet (SDS) for **AR-08** (CAS Number: 226081-74-9) is not publicly available, its classification as an alpha-2 adrenergic receptor agonist necessitates that it be treated as a potentially hazardous chemical. The following procedures provide a step-by-step guide for its safe handling and disposal.

Chemical Identification and Properties

A summary of the known quantitative data for **AR-08** is presented below.

Identifier	Value
Chemical Name	4-(1H-Imidazo[4,5-b]pyrazin-6-yl)-3-methylbenzonitrile
CAS Number	226081-74-9[1]
Molecular Formula	C12H12N6[1]
Molecular Weight	240.27 g/mol [1]
Class	Alpha-2 Adrenergic Receptor Agonist[1]

Experimental Protocols: Standard Disposal Procedure

In the absence of a specific Safety Data Sheet, **AR-08** must be managed as a hazardous waste. The following protocol is based on general best practices for the disposal of research chemicals and pharmaceutical compounds.

Step 1: Personal Protective Equipment (PPE) Before handling **AR-08**, ensure appropriate PPE is worn, including:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Segregation and Collection

- Solid Waste: Collect any solid **AR-08** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a designated, leak-proof hazardous waste container. The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "4-(1H-Imidazo[4,5-b]pyrazin-6-yl)-3-methylbenzonitrile" and CAS number "226081-74-9".
- Liquid Waste: Collect solutions containing **AR-08** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed. The container should be kept closed when not in use.
- Sharps Waste: Any sharps (e.g., needles, razor blades) contaminated with **AR-08** must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.^[2]

Step 3: Storage of Hazardous Waste

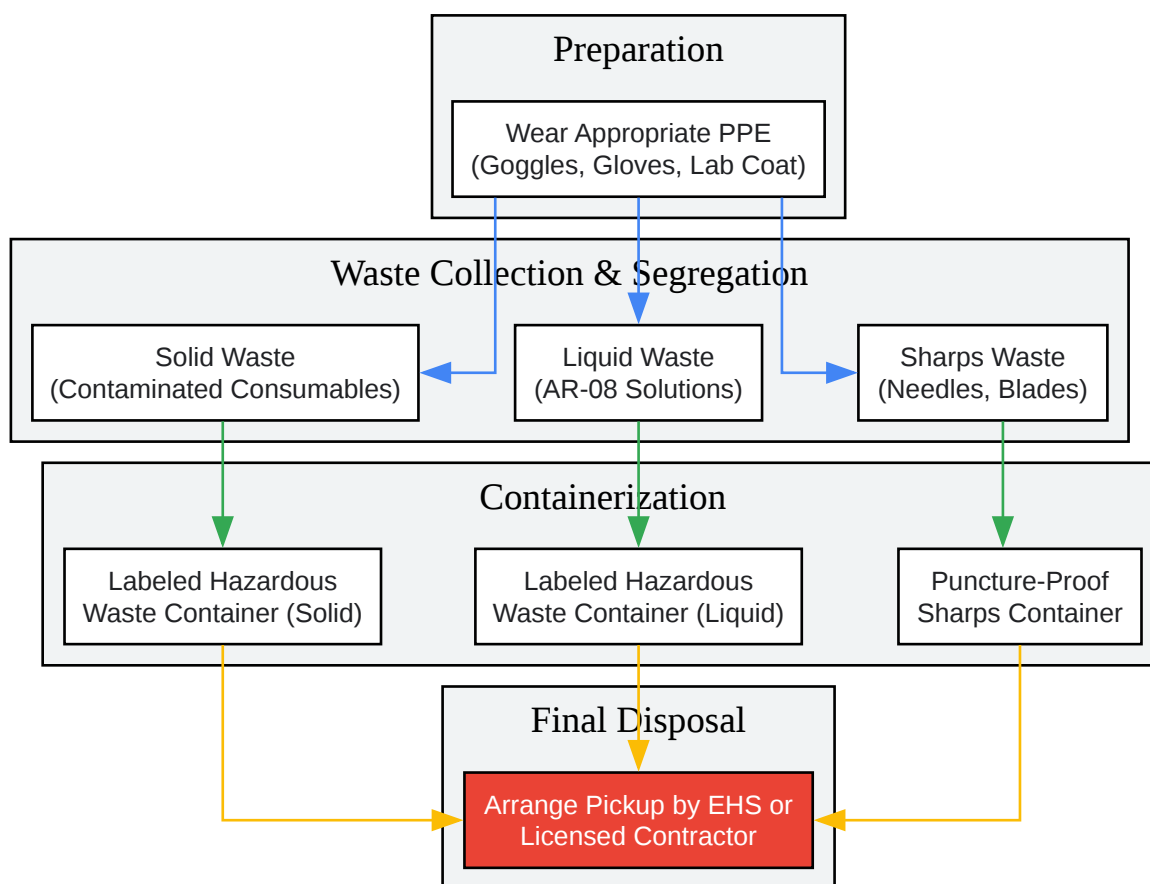
- Store hazardous waste containers in a designated, well-ventilated area, away from incompatible materials.
- Ensure the storage area is secure and accessible only to authorized personnel.

Step 4: Disposal

- Do not dispose of **AR-08** down the drain or in regular trash.
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Follow all institutional, local, state, and federal regulations for hazardous waste disposal.
- For unused or expired pharmaceutical-grade **AR-08**, consider utilizing a drug take-back program if available.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **AR-08**.



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AR-08 Disposal Workflow

This procedural guidance is intended to ensure the safe and compliant disposal of **AR-08**. Always consult your institution's specific safety protocols and your Environmental Health and Safety office for further information.

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References

- 1. rochester-mn.safepersonnelsds.com [rochester-mn.safepersonnelsds.com]
- 2. fda.gov [fda.gov]
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